

Sulfalene-13C6 solution preparation 100 µg/ml acetonitrile

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Compound Focus: Sulfalene-13C6

Cat. No.: S12884493

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Chemical and Product Information

Sulfalene-13C6 is a stable isotope-labeled analog of Sulfalene (Sulfametopyrazine), where six carbon atoms are replaced with ¹³C. It is primarily used as an **internal standard** in quantitative analysis using techniques like LC-MS, GC-MS, or NMR, helping to improve the accuracy and precision of analytical methods [1].

The following table summarizes the key information available for a commercially sourced solution:

Property	Description
Catalog Number	693153 [2]
Formula	C ₅ ¹³ C ₆ H ₁₂ N ₄ O ₃ S [2]
Molecular Weight	286.26 g/mol [2]
Concentration	100 µg/mL [2]
Solvent	Acetonitrile [2]
Quantity	1 mL [2]
Recommended Storage	4 °C [2]

Detailed Preparation Protocol

This protocol describes how to accurately prepare a 100 µg/mL stock solution of **Sulfalene-13C6** in acetonitrile from the solid compound.

- **Primary Use:** This solution is for research purposes only and is not intended for diagnostic or therapeutic use in humans or animals [1].
- **Personal Protective Equipment (PPE):** Wear appropriate gloves, a lab coat, and safety goggles. Use this compound only in a well-ventilated area, such as a fume hood [3].
- **Hazards:** The unlabeled compound is classified as causing skin irritation, serious eye irritation, and may cause an allergic skin reaction [3]. Assume the labeled compound has similar hazards.
- **Waste Disposal:** Collect all waste and offer it to a licensed disposal company. Dispose of contaminated packaging as unused product [3].

Materials and Equipment

- **Sulfalene-13C6 solid** (Purity: ≥99.0%) [1]
- **Acetonitrile (HPLC or LC-MS grade)**
- **Analytical Balance** (capable of weighing to 0.01 mg)
- **Volumetric Flask** (10 mL, Class A)
- **Micropipettes** and disposable tips
- **Ultrasonic Bath**
- **Labels** and a permanent marker

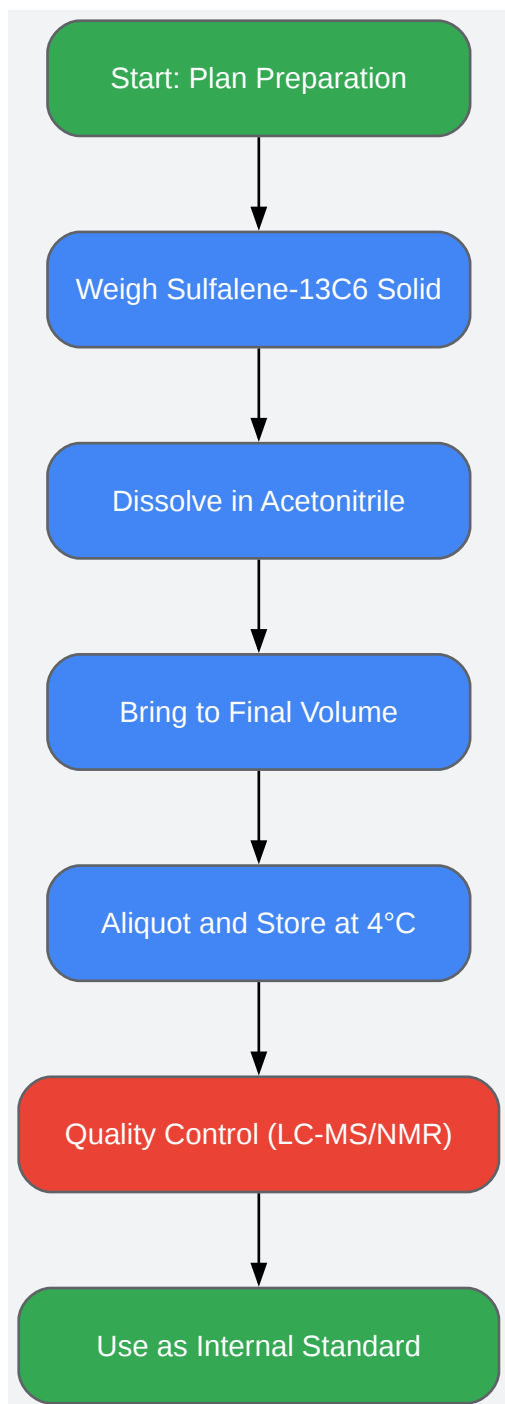
Step-by-Step Procedure

- **Calculate Mass:** To prepare 10 mL of a 100 µg/mL solution, calculate the required mass of the solid compound using the formula: $\text{Mass (mg)} = (\text{Desired Concentration} \times \text{Desired Volume}) / \text{Compound Purity}$ For this preparation: $(100 \text{ µg/mL} \times 10 \text{ mL}) / 0.99 = 1010.1 \text{ µg}$ or 1.01 mg.
- **Weigh the Compound:** Tare a clean weighing boat on the analytical balance. Carefully weigh out **1.01 mg** of **Sulfalene-13C6** solid. For greater accuracy, it is advisable to weigh a larger quantity (e.g., 5-10 mg) first and then dilute it serially.

- **Dissolve the Solute:** Quantitatively transfer the weighed solid into a 10 mL volumetric flask. Rinse the weighing boat with small portions of acetonitrile to ensure complete transfer.
- **Add Solvent:** Fill the volumetric flask approximately halfway with acetonitrile and cap it.
- **Agitate and Solubilize:** Place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution of the solid. If necessary, gently warm the solution to room temperature (around 25°C) to aid solubility, as the pure solid has a solubility of 100 mg/mL in DMSO under these conditions [1].
- **Bring to Volume:** Remove the flask from the bath, allow it to reach room temperature, and then carefully add acetonitrile to the calibration mark (10 mL) on the flask. Mix the solution thoroughly by inverting the flask several times.
- **Aliquot and Store:** Label the solution clearly with the compound name, concentration, date, and your initials. Aliquot the solution into smaller, tightly sealed vials to minimize freeze-thaw cycles. Store the aliquots at 4 °C, as recommended for the commercial solution [2]. Under these conditions, the solution is expected to be stable for at least one month.

Quality Control and Application Workflow

After preparation, the solution should be subjected to quality control before use in critical experiments. The workflow below outlines the preparation and verification process.



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Diagram Title: Solution Prep and QC Workflow

- **Quality Control (QC):** The prepared solution must be verified for concentration and purity.
 - **LC-MS Analysis:** This is the preferred method. Dilute an aliquot of the stock solution and analyze it via LC-MS. The product should show a peak with a mass consistent with the labeled

compound (molecular weight 286.26 g/mol) [1] [2]. The absence of significant peaks for the unlabeled compound confirms isotopic purity.

- **NMR Spectroscopy:** ^{13}C -NMR can be used to confirm the presence and incorporation of the ^{13}C labels [1].
- **Application as Internal Standard:** Once QC is passed, the solution is ready for use. In quantitative bioanalysis, a fixed volume of this solution (e.g., 50 μL) is spiked into every calibration standard, quality control sample, and experimental sample before any processing steps. This corrects for analyte loss during preparation and instrument variability [1].

Key Considerations for Researchers

- **Solvent Selection:** Acetonitrile is recommended as it is a common solvent for LC-MS applications and is used in the commercial product [2]. If changing the solvent is necessary (e.g., to DMSO for a higher concentration stock), compatibility with the analytical method and the stability of the compound must be re-evaluated.
- **Stability Monitoring:** The provided storage recommendation is based on the commercial solution [2]. It is good practice for each laboratory to monitor the stability of their in-house preparations over time by periodically analyzing the solution against a freshly prepared calibration curve.
- **Safety Data:** While the safety data sheet (SDS) for the unlabeled Sulfalene is available [3], always consult the specific SDS for the **Sulfalene- $^{13}\text{C}_6$** compound from your supplier upon receipt for the most accurate hazard information.

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References

1. Sulfalene- $^{13}\text{C}_6$ (Sulfametopyrazine- $^{13}\text{C}_6$) | Stable Isotope [medchemexpress.com]
2. $^{13}\text{C}_6$ -Sulfalene Solution (Solvent: Acetonitrile) [hpc-standards.com]
3. Sulfalene | 1X100MG | C₁₁H₁₂N₄O₃S | 689128 | 152-47-6 [hpc-standards.com]

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